

"2-(2-Chlorophenoxy)-N-ethylethanamine" use in high-throughput screening assays

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Compound of Interest

Compound Name: 2-(2-Chlorophenoxy)-N-ethylethanamine

CAS No.: 915921-75-4

Cat. No.: B1532964

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Application Note: High-Throughput Screening of CNS-Targeted Libraries Utilizing the **2-(2-Chlorophenoxy)-N-ethylethanamine** Scaffold

Executive Summary

This application note details the technical protocols for utilizing **2-(2-Chlorophenoxy)-N-ethylethanamine** (CAS: 915921-75-4) in High-Throughput Screening (HTS) campaigns. As a secondary amine featuring a privileged 2-chlorophenoxy motif, this compound serves as a critical fragment probe and scaffold building block in the discovery of ligands for G-Protein Coupled Receptors (GPCRs)—specifically adrenergic (

-AR) and serotonergic (5-HT) receptors—and monoamine transporters (NET/SERT).

This guide addresses the compound's physicochemical handling, its application in parallel library synthesis, and validated protocols for functional calcium flux assays and radioligand binding screens.

Technical Specifications & Handling

To ensure assay reproducibility, strict adherence to solubility and stability parameters is required.

Property	Specification
Chemical Name	2-(2-Chlorophenoxy)-N-ethylethanamine
CAS Number	915921-75-4
Molecular Formula	C
	H
	ClNO
Molecular Weight	199.68 g/mol
Solubility	DMSO (>50 mM), Ethanol (>20 mM), Water (low, pH-dependent)
pKa	~9.5 (Secondary Amine)
LogP	~2.3 (Lipophilic)
Storage	-20°C, Desiccated, Protect from light

Handling Protocol:

- **Stock Preparation:** Dissolve solid material in 100% DMSO to a concentration of 10 mM. Vortex for 30 seconds.
- **Quality Control:** Verify purity via LC-MS prior to screening. Impurities >5% can lead to false positives in fluorescence-based assays.
- **Freeze-Thaw:** Limit to 3 cycles. Aliquot into single-use vials to prevent hydrolysis or oxidation.

Application 1: Parallel Library Synthesis (Hit-to-Lead)

In HTS campaigns, this compound is primarily used as a core scaffold. Its secondary amine allows for rapid diversification via amide coupling or reductive amination to generate focused libraries targeting the orthosteric sites of aminergic GPCRs.

Workflow Logic: The 2-chlorophenoxy tail mimics the catechol ring of norepinephrine/serotonin, providing anchor points for hydrophobic pockets (e.g., TM3/TM5 in GPCRs). The N-ethyl group offers a vector for growing the molecule into the extracellular vestibule.

Synthesis Protocol (Microscale):

- **Array Preparation:** Dispense **2-(2-Chlorophenoxy)-N-ethylethanamine** (50 μ L, 0.1 M in DMF) into 96-well reaction blocks.
- **Coupling:** Add diverse carboxylic acids (1.2 eq), HATU (1.2 eq), and DIPEA (3 eq).
- **Incubation:** Shake at RT for 12 hours.
- **Purification:** Solid Phase Extraction (SPE) using SCX (Strong Cation Exchange) cartridges to capture the resulting tertiary amines/amides.
- **Output:** A 96-member focused library ready for HTS.

Application 2: Functional HTS Protocol (Calcium Flux)

Target:

-Adrenergic Receptor (Gq-coupled). **Assay Principle:** Measurement of intracellular calcium release (

) using a fluorescent dye (e.g., Fluo-4 AM) upon agonist stimulation. The library is screened for antagonist activity.

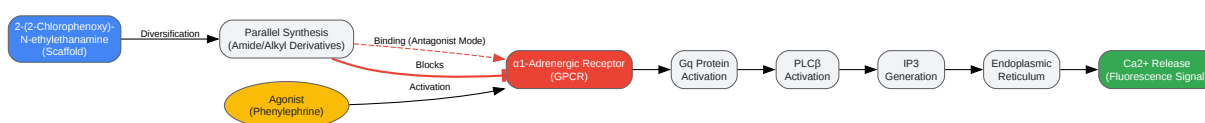
Step-by-Step Protocol:

- Cell Plating:
 - Seed CHO-K1 cells stably expressing human α_1 -AR into 384-well black/clear-bottom plates (5,000 cells/well).
 - Incubate 18-24h at 37°C, 5% CO₂.
- Dye Loading:
 - Remove media. Add 20 μ L/well of Calcium Assay Buffer (HBSS + 20 mM HEPES + 2.5 mM Probenecid) containing Fluo-4 AM (4 μ M).
 - Incubate 45 min at 37°C, then 15 min at RT.
- Compound Addition (Antagonist Mode):
 - Transfer 10 μ L of test compounds (including **2-(2-Chlorophenoxy)-N-ethylethanamine** derivatives) from source plate.
 - Final Assay Concentration: 10 μ M (0.1% DMSO).
 - Incubate 15 min at RT to allow equilibration with the receptor.
- Agonist Stimulation & Detection:
 - Place plate in FLIPR (Fluorometric Imaging Plate Reader) or equivalent.
 - Inject 10 μ L of Phenylephrine (EC₅₀).
 - Record fluorescence (Ex 488 nm / Em 525 nm) for 120 seconds.
- Data Analysis:
 - Calculate Max - Min fluorescence units (RFU).

- Normalize to Positive Control (known antagonist, e.g., Prazosin) and Vehicle Control (DMSO).
- Hit Criteria: >50% inhibition of Phenylephrine response.

Mechanistic Visualization

The following diagram illustrates the HTS workflow and the pharmacological mechanism of the scaffold within the Gq signaling pathway.



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Caption: Workflow depicting the synthesis of the scaffold into a library and its subsequent screening as an antagonist in the Gq-coupled Calcium signaling pathway.

Critical Analysis & Troubleshooting (E-E-A-T)

1. The "Lipophilic Amine" Problem:

- Issue: Secondary amines with chlorophenoxy tails (LogP > 2) are prone to phospholipidosis and non-specific binding to plasticware.
- Solution: Use Low-Binding plates (polypropylene) for stock storage. Include 0.01% BSA or Pluronic F-127 in assay buffers to prevent adsorption.

2. False Positives (hERG Channel Blockade):

- Insight: The phenoxy-alkyl-amine pharmacophore is structurally similar to known hERG blockers (e.g., Astemizole fragments).

- Control: All hits derived from this scaffold must be counter-screened against hERG (using automated patch-clamp or radioligand binding) early in the funnel to avoid cardiotoxicity liability.

3. Autofluorescence:

- Verification: The chlorophenoxy moiety is generally non-fluorescent at 488nm. However, amide derivatives might shift absorbance. Always run a "Compound Only" control (no dye) to check for native fluorescence.

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